

limit of detection (LOD) and quantification (LOQ) for propisochlor

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Compound of Interest

Compound Name: Propisochlor

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Detecting Propisochlor: A Comparative Guide to Analytical Limits

For researchers and scientists in drug development and environmental monitoring, accurately detecting and quantifying chemical compounds is paramount. This guide provides a comparative overview of the analytical limits for the herbicide **propisochlor**, focusing on the Limit of Detection (LOD) and Limit of Quantification (LOQ) across different analytical methods and matrices.

Quantitative Data Summary

The following table summarizes the reported LOD and LOQ values for **propisochlor** using Ultra-Performance Liquid Chromatography-tandem Mass Spectrometry (UPLC-MS/MS), a highly sensitive and selective analytical technique.

Analytical Method	Matrix	Limit of Detection (LOD)	Limit of Quantification (LOQ)
UPLC-MS/MS	Water, Soil, Rice (stalks, rice, and hull)	0.03 - 0.12 µg/kg ^{[1][2]}	0.1 - 0.4 µg/kg ^{[1][2]}
UPLC-MS/MS	Not Specified	0.2 µg/kg ^[2]	1 µg/kg ^[2]

Experimental Protocol: QuEChERS Extraction and UPLC-MS/MS Analysis

A widely used method for the determination of **propisochlor** in various samples involves a Quick, Easy, Cheap, Effective, Rugged, and Safe (QuEChERS) extraction followed by analysis using UPLC-MS/MS.[1][2]

1. Sample Extraction (QuEChERS)

- Objective: To extract **propisochlor** from the sample matrix.
- Procedure:
 - A representative sample of the matrix (e.g., soil, water, homogenized rice) is weighed into a centrifuge tube.
 - Acetonitrile is added as the extraction solvent.
 - The tube is shaken vigorously to ensure thorough mixing and extraction of the analyte.
 - For cleanup, a primary secondary amine (PSA) sorbent is added to remove interfering matrix components.
 - The mixture is centrifuged to separate the solid debris from the acetonitrile extract containing **propisochlor**.

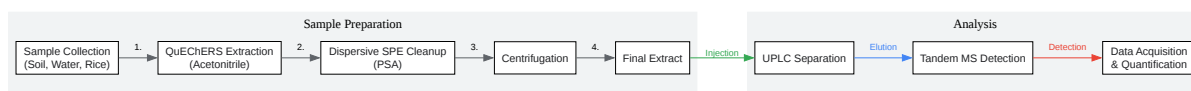
2. UPLC-MS/MS Analysis

- Objective: To separate, identify, and quantify **propisochlor**.
- Instrumentation: An Ultra-Performance Liquid Chromatograph coupled with a tandem Mass Spectrometer.
- Procedure:
 - An aliquot of the final extract is injected into the UPLC system.

- The UPLC column separates **propisochlor** from other components in the extract based on its physicochemical properties.
- The separated analyte then enters the mass spectrometer.
- The mass spectrometer ionizes the **propisochlor** molecules and fragments them.
- Specific precursor and product ions of **propisochlor** are monitored for highly selective detection and reliable quantification.

Experimental Workflow

The following diagram illustrates the general workflow for the determination of **propisochlor**, from sample preparation to final analysis.



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Caption: Workflow for **Propisochlor** Analysis.

This guide provides a concise overview of the detection and quantification limits for **propisochlor**, offering valuable data and procedural insights for researchers in the field. The presented UPLC-MS/MS method with QuEChERS extraction demonstrates high sensitivity for the analysis of **propisochlor** in diverse environmental and agricultural matrices.

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References

- 1. [PDF] Determination of Herbicide Propisochlor in Soil, Water and Rice by Quick, Easy, Cheap, Effective, Rugged and Safe (QuEChERS) Method Using by UPLC-ESI-MS/MS | Semantic Scholar [semanticscholar.org]
- 2. researchgate.net [researchgate.net]
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